

Quantitative Thermophysical Properties of Tricosane Nano-Emulsion

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Compound Focus: Tricosane

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The following table summarizes key experimental findings for a water-based **tricosane** nano-emulsion, highlighting how its properties change with PCM concentration and temperature [1].

Property	Measurement Conditions	Key Findings
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| **Dynamic Viscosity** | Temperature range: 20-60°C; Different mass fractions of PCM. | - Higher PCM mass fraction increases viscosity.

- Viscosity is lower during heating than during cooling (hysteresis effect). || **Thermal Conductivity** | Temperature ranges: 20-40°C, 40-60°C, and phase change range. | - Changes insignificantly with temperature outside the phase change range.
- Increases considerably within the phase change temperature range. || **Specific Heat** | Temperature range: 20-60°C. | The thermophysical properties of the base fluid are strongly affected by the phase change progress of the PCM. |

Detailed Experimental Protocols

Here are detailed methodologies for working with **tricosane** PCM, adapted from related research on paraffin-based materials [2] [1].

Protocol 1: Preparation of Tricosane Nano-Emulsion

This protocol describes the creation of a stable water-based nano-emulsion of **tricosane**.

- **Materials:**
 - **PCM: Tricosane.**
 - **Surfactant:** Cetyltrimethylammonium bromide (CTAB).
 - **Aqueous Phase:** Distilled water.
 - **Equipment:** Laboratory dissolver (e.g., Dispermat F1), ultrasonic processor (e.g., UP400S), hot plate with magnetic stirrer, thermometer.
- **Emulsification Procedure:**
 - **Melting:** Combine 4 g of **tricosane** and 0.05 g of CTAB with 50 mL of distilled water in a beaker.
 - **Heating and Mixing:** Heat the mixture to 60°C (above the melting point of **tricosane**) while stirring at 2500 rpm for 30 minutes.
 - **Sonication:** While maintaining the temperature, subject the mixture to sonication for 10 minutes to form a fine, stable oil-in-water (O/W) emulsion.
 - **Post-processing:** The pH of the emulsion may be adjusted to 8-9 by adding an $\text{NH}_3(\text{aq})$ solution to stabilize the system further [2].
- **Quality Control:**
 - Analyze the particle size distribution of the emulsion droplets using dynamic light scattering (DLS).

Protocol 2: Encapsulation of Tricosane in Organosilica Shells

Microencapsulation prevents leakage and enhances the material's applicability [2].

- **Materials:**
 - **PCM: Tricosane.**
 - **Shell Precursor:** Methyltriethoxysilane (MTES).
 - **Surfactant & Solvent:** CTAB, absolute ethanol.
 - **Catalyst:** Ammonia solution ($\text{NH}_3(\text{aq})$).
- **Synthesis Procedure:**

- **Create PCM Emulsion:** First, prepare a **tricosane** O/W emulsion as described in Protocol 1.
 - **Prepare MTES Solution:** In a separate beaker, add 4.2 mL of MTES to ethanol.
 - **Combine and React:** Slowly add the MTES solution to the stirring PCM emulsion. The hydrolysis and condensation of MTES at the emulsion droplet interface form the organosilica shell.
 - **Cure and Collect:** Allow the reaction to proceed for several hours to ensure complete shell formation. Recover the microcapsules by filtration or centrifugation, and wash and dry them.
- **Characterization Techniques:**
 - **Structural Analysis:** Use X-ray Diffraction (XRD) to study the crystalline structure of the PCM before and after encapsulation.
 - **Thermal Analysis:** Use Differential Scanning Calorimetry (DSC) to measure phase change enthalpy and temperature.
 - **Morphology Examination:** Use Scanning Electron Microscopy (SEM) to inspect the microcapsules' size, shell morphology, and surface quality.

Protocol 3: Fabrication of a Structural TES Composite

This protocol outlines how to integrate PCM microcapsules into a structural composite [2].

- **Materials:**
 - **Matrix:** Bicomponent epoxy resin (e.g., Elan-tech EC 157) and hardener (e.g., Elan-tech W 342).
 - **Reinforcement:** Carbon fiber fabric.
 - **Filler:** **Tricosane**-organosilica microcapsules.
- **Fabrication Procedure:**
 - **Resin Mixing:** Manually mix the prepared microcapsules into the epoxy resin at a desired weight fraction.
 - **Laminate Lay-up:** Use a hand lay-up technique to impregnate the carbon fiber fabric with the PCM-epoxy mixture.
 - **Curing:** Cure the laminate at room temperature or in an oven according to the epoxy manufacturer's specifications.
- **Performance Evaluation:**

- **Mechanical Testing:** Perform three-point bending tests and Dynamic Mechanical Analysis (DMA) to assess stiffness and strength.
- **Thermal Functionality:** Use DSC and thermal imaging to confirm the composite's heat storage and release capabilities.

Application Notes for Researchers

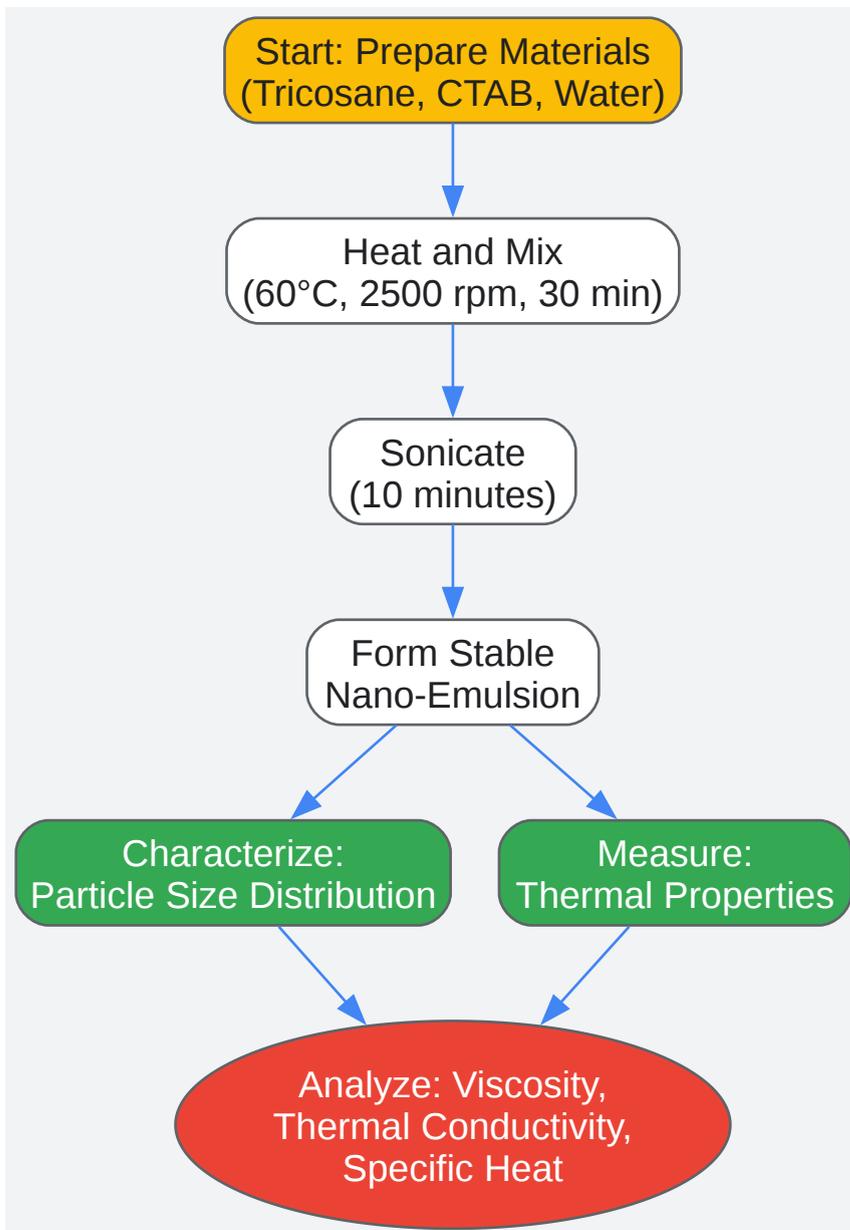
- **Advantages of Tricosane:** **Tricosane** is suitable for applications in the low-medium temperature range (0–120 °C), a category where organic PCMs like paraffins are favored for their high energy density, chemical inertness, and tunable working temperature [2].
- **Overcoming Limitations:** The two main drawbacks of pure organic PCMs are low thermal conductivity and leakage in the molten state. The nano-emulsion and microencapsulation protocols described above are direct strategies to mitigate these issues [2].
- **Multifunctional Composites:** For applications where weight and volume are critical (e.g., automotive, portable electronics), embedding microencapsulated PCMs into structural components like epoxy/carbon laminates creates multifunctional materials that can store thermal energy while carrying mechanical loads [2].

Experimental Workflow and Property Relationships

To help visualize the research process and how material properties interrelate, the following diagrams were created using the DOT language, adhering to your specified color and formatting guidelines.

Diagram 1: Tricosane Nano-Emulsion Preparation & Characterization Workflow

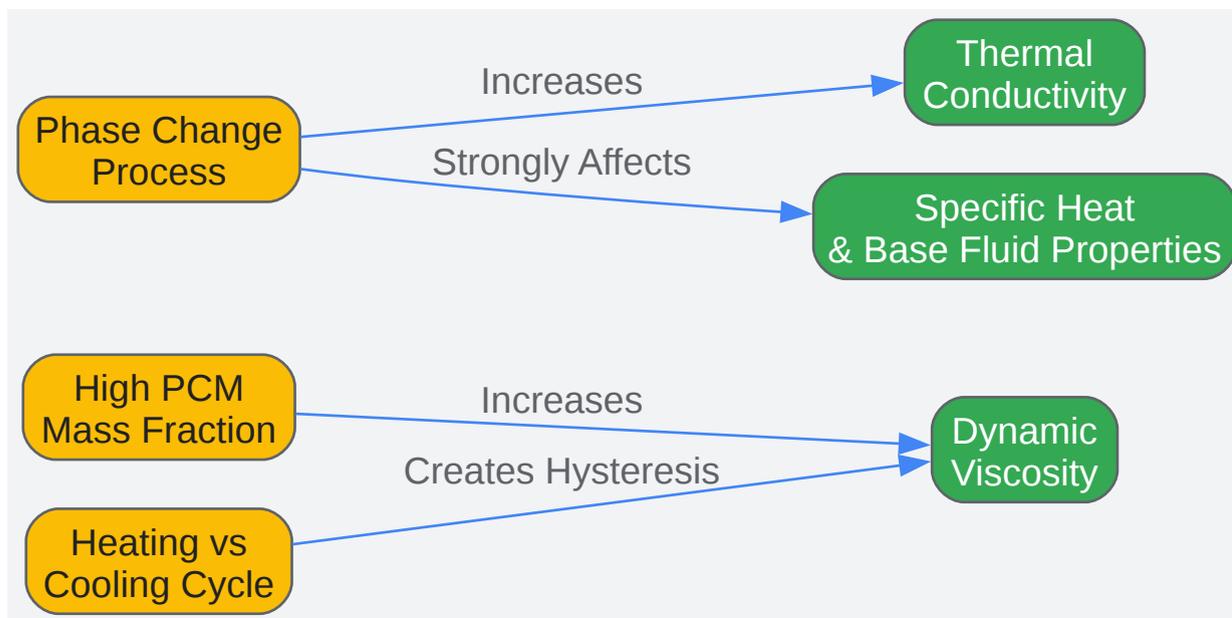
This diagram outlines the sequential steps for creating and analyzing the PCM nano-emulsion.



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Diagram 2: Key Property Interrelationships in Tricosane Nano-Emulsion

This diagram visualizes how different experimental factors influence the final properties of the nano-emulsion, based on the data in [1].



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Reference List

- PMC. (2019). *Docosane-Organosilica Microcapsules for Structural Composites*. Retrieved from [Link] [2].
- ScienceDirect. (2021). *Thermophysical properties of water-based nano-emulsion of phase change material (**tricosane**)*. Retrieved from [Link] [1].

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1. Thermophysical properties of water-based nano-emulsion ... [sciencedirect.com]
2. Docosane-Organosilica Microcapsules for Structural ... [pmc.ncbi.nlm.nih.gov]

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